

# Proper Disposal Procedures for Acetanilide and Quinaldine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Quinaldanilide*

Cat. No.: *B15394925*

[Get Quote](#)

Disclaimer: The term "**Quinaldanilide**" does not correspond to a standard chemical name in the provided search results. The information below pertains to two related compounds, Acetanilide and Quinaldine. It is imperative for researchers, scientists, and drug development professionals to verify the exact identity of their chemical waste and consult their institution's Environmental Health and Safety (EHS) department for specific disposal protocols, as regulations may vary.

This guide provides essential safety and logistical information for the proper disposal of Acetanilide and Quinaldine, in line with laboratory safety and chemical handling best practices.

## Acetanilide

Acetanilide is harmful if swallowed and is also harmful to aquatic life.<sup>[1]</sup> Proper disposal is crucial to prevent harm to human health and the environment.

## Hazard and Precautionary Data

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed.[1]	P264: Wash skin thoroughly after handling.[1] P270: Do not eat, drink or smoke when using this product.[1] P273: Avoid release to the environment.[1] P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[1] P501: Dispose of contents/container to an approved waste disposal plant.[1]
H402: Harmful to aquatic life.[1]	

## Physical and Chemical Properties

Property	Value
Melting Point	113 - 115 °C (235 - 239 °F)
Boiling Point	304 °C (579 °F)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO[1]
Molecular Weight	135.16 g/mol

## Disposal Protocol for Acetanilide

- Waste Identification and Collection:
  - Designate a specific, labeled waste container for Acetanilide waste. The container must be in good condition and compatible with the chemical.
  - Never mix Acetanilide waste with other chemical waste unless explicitly permitted by your institution's EHS guidelines.
- Personal Protective Equipment (PPE):
  - Before handling Acetanilide waste, ensure you are wearing appropriate PPE, including safety goggles, gloves, and a lab coat.

- Disposal of Unused or Expired Acetanilide:
  - Do not dispose of solid Acetanilide down the drain or in the regular trash.
  - Place the chemical in the designated hazardous waste container. Ensure the container is securely sealed.
- Disposal of Contaminated Materials:
  - Any materials, such as weighing paper, gloves, or absorbent pads, that are contaminated with Acetanilide should be considered hazardous waste.
  - Place all contaminated materials in the designated solid hazardous waste container.
- Container Management and Pickup:
  - Store the waste container in a designated, secure area, away from incompatible materials.
  - Once the container is full or ready for pickup, arrange for its collection by your institution's hazardous waste management service. Follow all institutional procedures for waste pickup requests.

## Quinaldine

Quinaldine is harmful if swallowed or in contact with skin.<sup>[2]</sup> It is also a combustible liquid.<sup>[3]</sup> Adherence to proper disposal procedures is critical to ensure safety.

### Hazard and Precautionary Data

Hazard Statement	Precautionary Statement
H302 + H312: Harmful if swallowed or in contact with skin. <sup>[2]</sup>	P280: Wear protective gloves/ protective clothing. <sup>[2]</sup> P501: Dispose of contents/container to an approved waste disposal plant. <sup>[3]</sup>

## Physical and Chemical Properties

Property	Value
Melting Point	-2 °C (28.4 °F)[3]
Boiling Point	248 °C (478.4 °F)[3]
Flash Point	79 °C (174.2 °F)[3]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N[2]
Molecular Weight	143.19 g/mol [2]

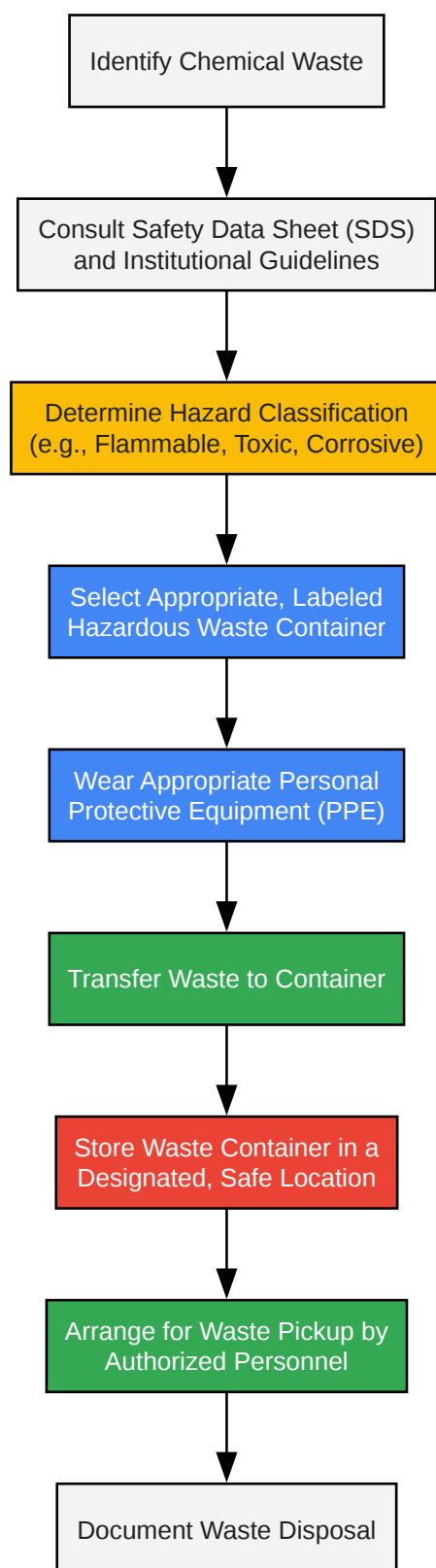
## Disposal Protocol for Quinaldine

- Waste Identification and Collection:
  - Use a designated, properly labeled waste container for liquid Quinaldine waste. The container should be compatible with the chemical and have a secure, tight-fitting lid.
  - Do not mix Quinaldine waste with other solvents or chemical waste unless approved by your EHS department.
- Personal Protective Equipment (PPE):
  - Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat when handling Quinaldine waste.
- Disposal of Unused or Expired Quinaldine:
  - Never pour Quinaldine down the drain.[2]
  - Carefully transfer the liquid waste into the designated hazardous waste container. Avoid splashing.
- Disposal of Contaminated Materials:
  - Any materials, such as pipette tips, absorbent materials used for spills, or contaminated gloves, must be disposed of as hazardous waste.
  - Place these materials in a designated solid hazardous waste container.

- Container Management and Pickup:
  - Store the waste container in a well-ventilated area, away from sources of ignition.[\[2\]](#)
  - Keep the container tightly closed when not in use.[\[2\]](#)
  - When the container is ready for disposal, follow your institution's procedures to request a hazardous waste pickup.

## Chemical Waste Disposal Workflow

The following diagram illustrates a general workflow for the disposal of laboratory chemical waste, applicable to both Acetanilide and Quinaldine.



[Click to download full resolution via product page](#)

Caption: General workflow for the safe disposal of laboratory chemical waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for Acetanilide and Quinaldine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15394925#quinaldanilide-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

